

Chemical formula and molecular weight of silver sulfate

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Compound of Interest

Compound Name: *Silver sulfate*

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A Technical Guide to Silver Sulfate (Ag_2SO_4)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical properties of **silver sulfate**, with a specific focus on its chemical formula and molecular weight. It includes a procedural outline for its synthesis and purification, presented for an audience with a professional background in chemistry and pharmaceutical sciences.

Core Chemical Properties

Silver sulfate is an inorganic compound that presents as a white, crystalline solid. It is notable for its low solubility in water. The compound is formed from the silver(I) cation (Ag^+) and the sulfate anion (SO_4^{2-}).

The fundamental chemical data for **silver sulfate** is summarized in the table below. This information is critical for stoichiometric calculations in experimental research and drug development processes.

| Parameter | Value | Notes |
|------------------|--|---|
| Chemical Formula | Ag_2SO_4 [1] [2] [3] | Composed of two silver atoms, one sulfur atom, and four oxygen atoms. |
| Molecular Weight | 311.80 g/mol [2] [4] | Also cited as 311.79 g/mol [1] and 311.7990 g/mol [5] |
| Appearance | Colorless to white solid [1] | Darkens upon exposure to light and air. [1] |
| CAS Number | 10294-26-5 [4] | |
| Density | 5.45 g/cm ³ [2] | |
| Melting Point | 652.2 °C [2] | |
| Boiling Point | 1,085 °C (decomposes) [2] | |
| Water Solubility | 0.83 g/100 mL at 25 °C [1] [2] | Considered to have low solubility. |

Synthesis and Purification

Silver sulfate is typically synthesized through a precipitation reaction involving an aqueous solution of silver nitrate and sulfuric acid.[\[1\]](#)[\[2\]](#) Subsequent purification can be achieved through recrystallization.

This protocol details the laboratory-scale synthesis of **silver sulfate** via the reaction of silver nitrate with sulfuric acid.

Materials:

- Silver nitrate (AgNO_3)
- Concentrated sulfuric acid (H_2SO_4 , ~95-98%)
- Deionized water
- Beakers

- Stirring rod
- Apparatus for vacuum filtration (Büchner funnel, filter flask, etc.)
- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, acid-resistant gloves.

Procedure:

- Prepare Silver Nitrate Solution: Dissolve a precisely weighed amount of silver nitrate in deionized water in a beaker. The concentration will depend on the desired yield.
- Acid Addition: While stirring continuously, slowly add a stoichiometric amount of concentrated sulfuric acid to the silver nitrate solution. To mitigate heat generation, this step can be performed in an ice bath.^[6] The reaction is as follows: $2 \text{AgNO}_3(\text{aq}) + \text{H}_2\text{SO}_4(\text{aq}) \rightarrow \text{Ag}_2\text{SO}_4(\text{s}) + 2 \text{HNO}_3(\text{aq})$ ^{[1][2]}
- Precipitation: Upon addition of sulfuric acid, a white precipitate of **silver sulfate** will form. Continue stirring for a period to ensure the reaction goes to completion.
- Isolation: Isolate the **silver sulfate** precipitate from the nitric acid-containing supernatant by vacuum filtration.
- Washing: Wash the collected precipitate with small portions of cold deionized water to remove residual nitric acid and any unreacted silver nitrate.
- Drying: Dry the purified **silver sulfate**, for instance, in a desiccator or a low-temperature oven.

For applications requiring high purity, the synthesized **silver sulfate** can be further purified by recrystallization from concentrated sulfuric acid, a process that effectively removes trace nitrate impurities.^[2]

Materials:

- Crude **silver sulfate**
- Concentrated sulfuric acid (H_2SO_4)

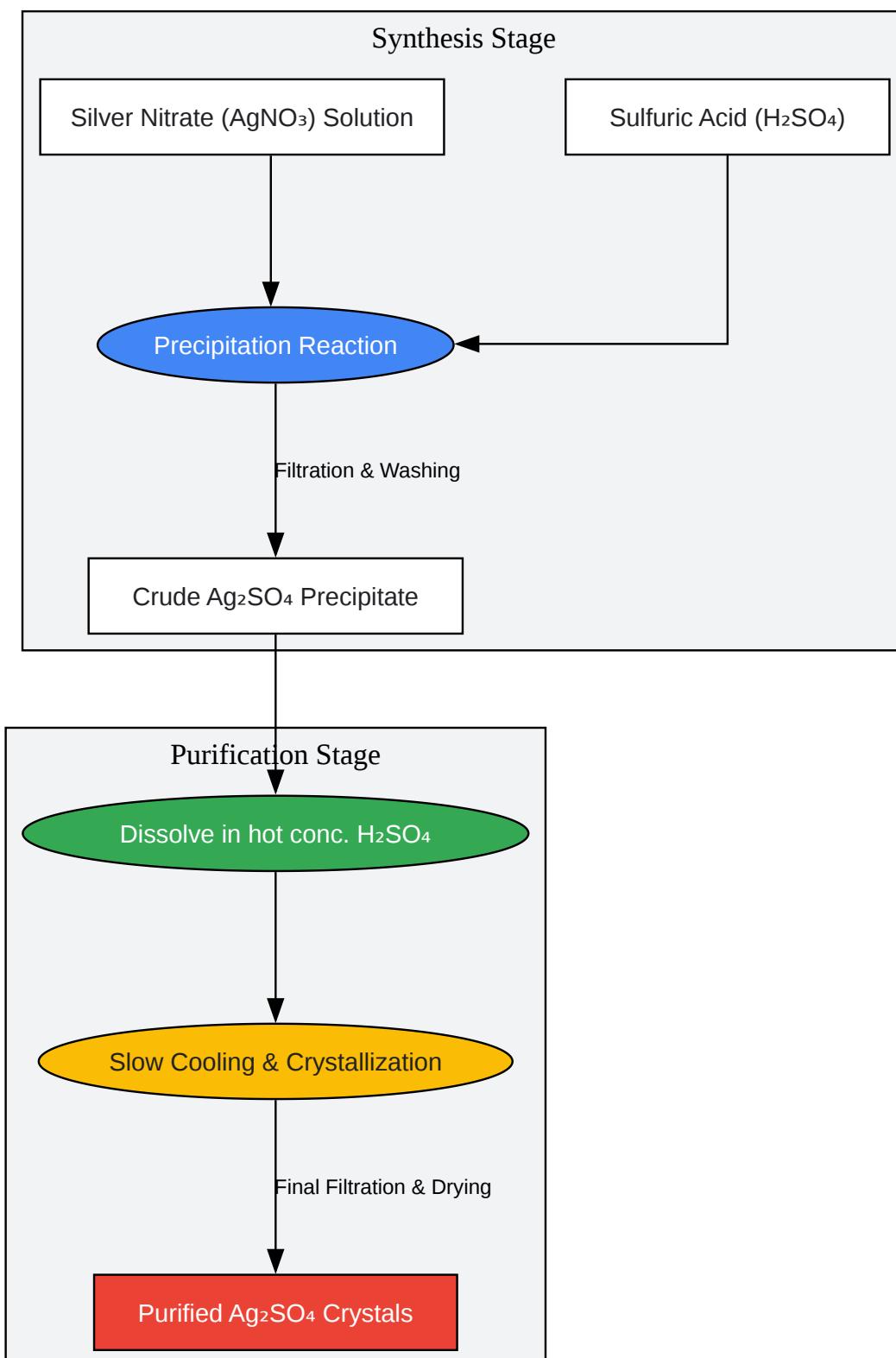
- Apparatus for hot gravity filtration
- Crystallizing dish
- Appropriate PPE

Procedure:

- Dissolution: In a fume hood, gently heat a minimal amount of concentrated sulfuric acid. Add the crude **silver sulfate** to the hot acid until it completely dissolves. **Silver sulfate** is soluble in concentrated sulfuric acid.[\[1\]](#)
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration of the solution.
- Cooling and Crystallization: Allow the hot, saturated solution to cool slowly to room temperature. As the solution cools, the solubility of **silver sulfate** decreases, leading to the formation of purified crystals.
- Isolation: Collect the recrystallized **silver sulfate** using vacuum filtration.
- Drying: Carefully dry the final product to remove any residual sulfuric acid.

Process Visualization

The logical workflow for the synthesis and purification of **silver sulfate** is illustrated below. This diagram outlines the key steps from reactants to the final, purified product.

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